

In-Depth Technical Guide to the Thermochemical Properties of 3-Methoxypropionitrile

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Compound of Interest

Compound Name: 3-Methoxypropionitrile

Cat. No.: B090507

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available thermochemical data for **3-Methoxypropionitrile** (CAS No: 110-67-8). The information is compiled from established chemical databases and scientific literature to support research, process development, and safety assessments. This document presents quantitative data in structured tables, details the experimental methodologies for key thermochemical parameters, and includes a visualization of the experimental workflow.

Core Thermochemical Data

The following tables summarize the key thermochemical and related physical properties of **3-Methoxypropionitrile**. These values are essential for understanding the compound's energy content, stability, and phase behavior.

Table 1: Enthalpic and Thermodynamic Properties

Property	Value	Units	Method	Source
Standard Molar Enthalpy of Formation (liquid, $\Delta_f H^\circ_{\text{liquid}}$)	-116.9 ± 0.4	kJ/mol	Combustion Calorimetry (Ccb)	--INVALID-LINK-- [1]
Standard Molar Enthalpy of Combustion (liquid, $\Delta_c H^\circ_{\text{liquid}}$)	-2457.5 ± 0.4	kJ/mol	Combustion Calorimetry (Ccb)	--INVALID-LINK-- [1]
Molar Enthalpy of Vaporization ($\Delta_{\text{vap}} H$)	47.6	kJ/mol	Not Specified	--INVALID-LINK-- [2]
Standard Molar Entropy (S°)	Data not available	J/(mol·K)	-	-
Molar Heat Capacity (C_p)	Data not available	J/(mol·K)	-	-
Standard Molar Gibbs Free Energy of Formation ($\Delta_f G^\circ$)	Data not available	kJ/mol	-	-

Note: The enthalpy of vaporization was determined over a temperature range of 328 K to 438 K, with the cited value at 343 K.[\[2\]](#)

Table 2: Physical and Safety-Related Properties

Property	Value	Units	Source
Molecular Formula	C ₄ H ₇ NO	-	--INVALID-LINK--[3]
Molecular Weight	85.105	g/mol	--INVALID-LINK--[3]
Melting Point	-62.9	°C	--INVALID-LINK--[4]
Boiling Point	164 - 165	°C	--INVALID-LINK--[4]
Density	0.937 (at 25 °C)	g/cm ³	--INVALID-LINK--[4]
Vapor Pressure	2.3 (at 30 °C)	hPa	--INVALID-LINK--[4]
Flash Point	66	°C	--INVALID-LINK--[4]
Autoignition Temperature	390	°C	--INVALID-LINK--[4]
Solubility in Water	335 (at 20 °C)	g/L	--INVALID-LINK--[4]

Experimental Protocols

The determination of thermochemical data requires precise and accurate experimental techniques. While the specific experimental details from the primary literature for **3-Methoxypropionitrile** were not accessible, this section outlines the standard methodologies for the key experiments cited.

Determination of Enthalpy of Combustion (Bomb Calorimetry)

The standard enthalpy of combustion of liquid **3-Methoxypropionitrile** is determined using a bomb calorimeter. This technique measures the heat released when a substance is completely burned in a constant-volume, high-pressure oxygen environment.

Methodology:

- **Sample Preparation:** A precisely weighed sample of high-purity **3-Methoxypropionitrile** (typically 0.5-1.0 g) is placed in a crucible within the bomb calorimeter. A known length of fuse wire is positioned to ensure ignition.

- **Assembly and Pressurization:** The bomb is sealed and purged with oxygen to remove atmospheric nitrogen, then filled with high-pressure (typically 30 atm) pure oxygen.
- **Calorimeter Setup:** The sealed bomb is placed in a container of a known mass of water, which is itself in an insulated jacket to minimize heat exchange with the surroundings. The temperature of the water is monitored with a high-precision thermometer.
- **Ignition and Data Acquisition:** The sample is ignited by passing an electric current through the fuse wire. The temperature of the water is recorded at regular intervals before, during, and after combustion until a stable final temperature is reached.
- **Calculation:** The heat of combustion is calculated from the observed temperature rise, the heat capacity of the calorimeter system (determined by calibrating with a substance of known heat of combustion, such as benzoic acid), and corrections for the heat of ignition and any side reactions (e.g., formation of nitric acid from residual nitrogen).

Determination of Enthalpy of Vaporization

The enthalpy of vaporization can be determined by various methods, including calorimetry and indirectly from vapor pressure measurements. Differential Scanning Calorimetry (DSC) is a common calorimetric method.

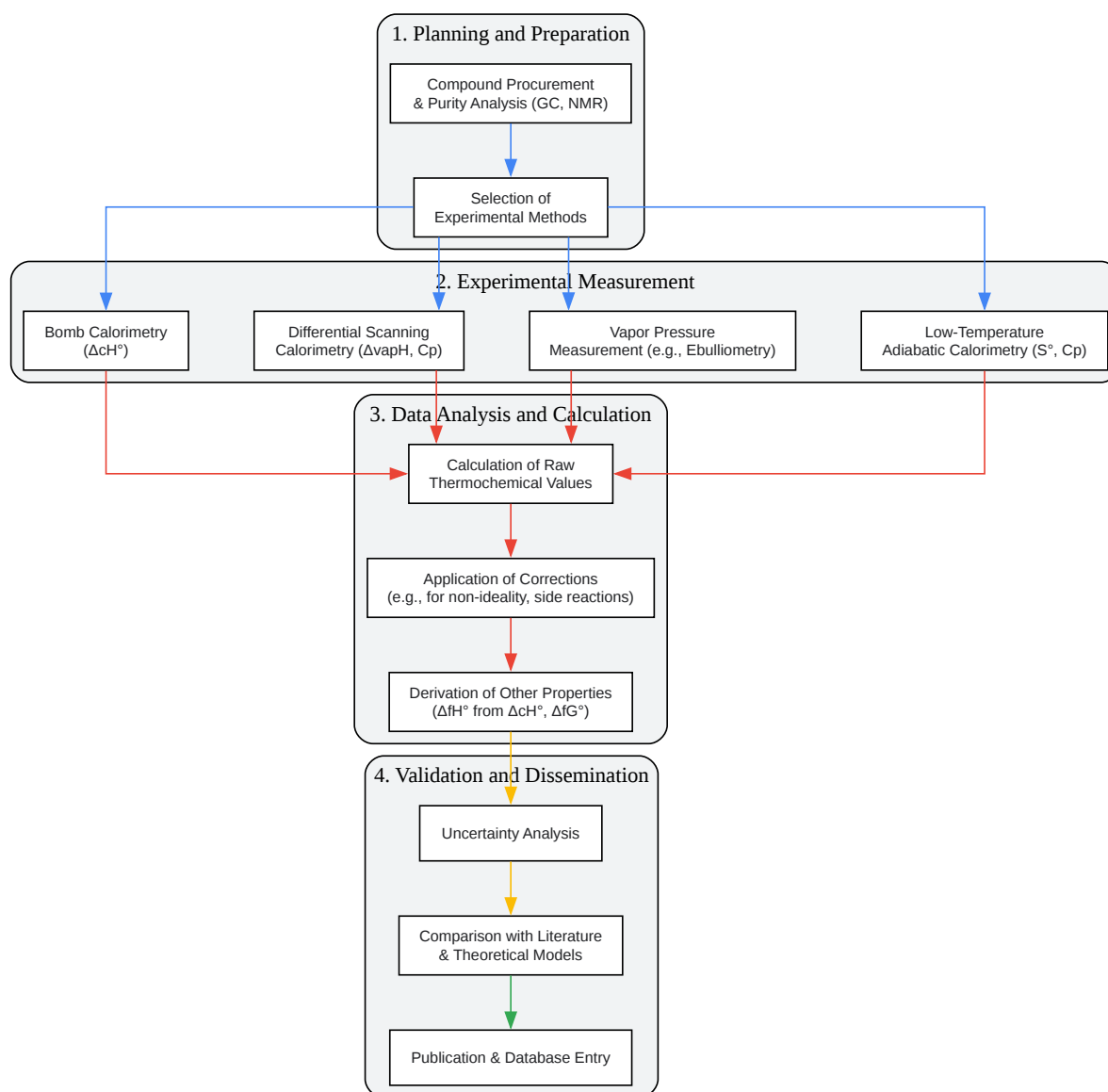
Methodology (DSC):

- **Sample Preparation:** A small, accurately weighed sample of **3-Methoxypropionitrile** is placed in a volatile sample pan with a pierced lid.
- **Instrument Setup:** The sample pan and a reference pan are placed in the DSC cell. The cell is heated at a constant rate under a controlled atmosphere.
- **Data Acquisition:** The instrument measures the difference in heat flow required to maintain the sample and reference at the same temperature as the furnace temperature is increased.
- **Analysis:** As the sample vaporizes, it absorbs energy, resulting in an endothermic peak in the DSC thermogram. The enthalpy of vaporization is determined by integrating the area of this peak.

Data Acquisition and Analysis Workflow

The following diagram illustrates a generalized workflow for the experimental determination and validation of the thermochemical properties of a chemical compound like **3-**

Methoxypropionitrile.



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Caption: Workflow for Thermochemical Property Determination.

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